

Dotetracontane: A Technical Overview of its Physicochemical Properties and Analytical Characterization

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Compound of Interest

Compound Name: Dotetracontane

Cat. No.: B1595039

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of **dotetracontane**, focusing on its fundamental chemical properties. Currently, the primary application of **dotetracontane** within the scientific community is as an analytical standard. Publicly available research on its specific biological activities, applications in drug development, or involvement in cellular signaling pathways is limited. Therefore, this document focuses on its established physicochemical data and presents a conceptual workflow for its analytical characterization.

Physicochemical Data

The essential quantitative data for **dotetracontane** are summarized below. These properties are critical for its use as a certified reference material in analytical laboratories.

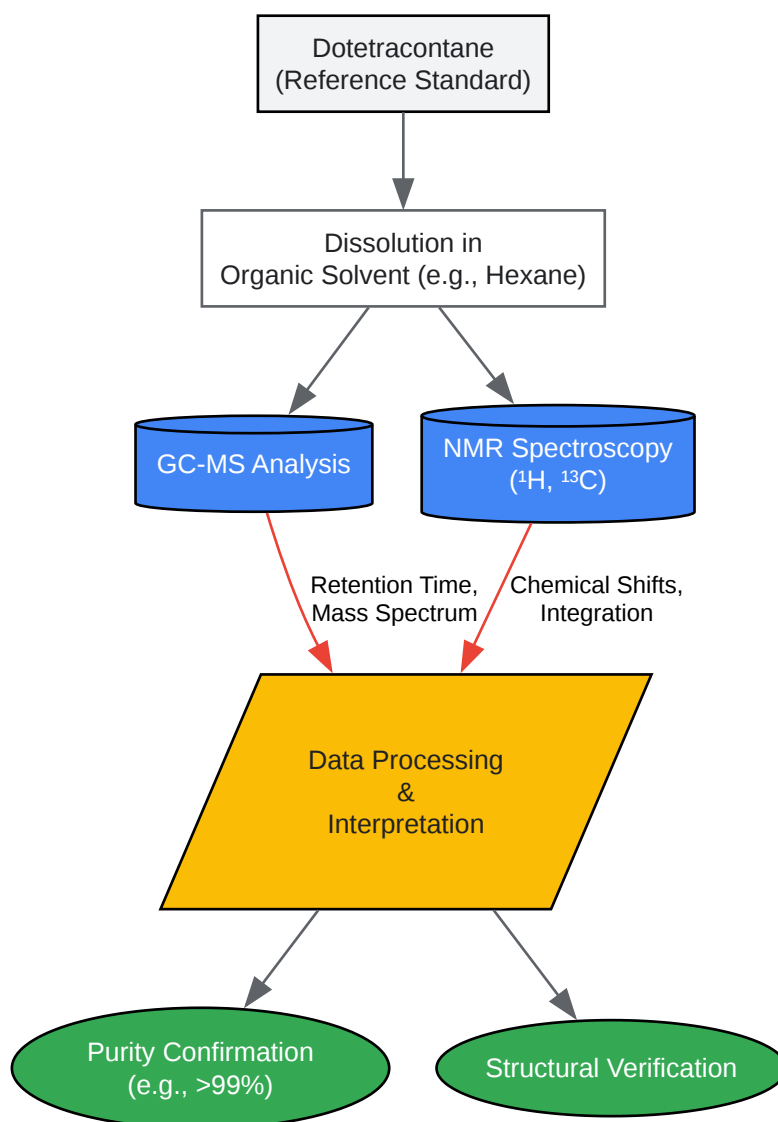
Property	Value	Reference(s)
CAS Registry Number	7098-20-6	[1][2][3]
Molecular Formula	C ₄₂ H ₈₆	[1][3][4]
Molecular Weight	591.13 g/mol	[2]
Alternate Name	n-Dotetracontane	[1]

Experimental Protocols

Detailed experimental protocols for biological evaluation or use in drug development for **dotetracontane** are not readily available in scientific literature. Its use is predominantly confined to analytical chemistry, where it serves as a standard for techniques like gas chromatography-mass spectrometry (GC-MS) to identify and quantify long-chain alkanes in various matrices. The protocol for this application would involve preparing standard solutions of **dotetracontane** at known concentrations to generate a calibration curve.

Conceptual Analytical Workflow

Given the absence of data on biological pathways, the following diagram illustrates a logical workflow for the chemical identification and purity verification of a **dotetracontane** standard. This process is fundamental to ensuring the quality of the standard before its use in any analytical application.



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Caption: Conceptual workflow for the analytical validation of **dotetracontane**.

In conclusion, **dotetracontane** is a well-characterized long-chain alkane serving a specific and important role as an analytical standard. Further research would be required to determine if it possesses any biological activities or potential for application in drug development.

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References

- 1. Dotetracontane | C₄₂H₈₆ | CID 123244 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dotetracontane (CAS 7098-20-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. scbt.com [scbt.com]
- 4. Dodecane's Application in Pharmaceutical Testing [eureka.patsnap.com]
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